

# Protocol for the synthesis of "Tetramethylammonium triiodide" in the lab

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## Compound of Interest

Compound Name: Tetramethylammonium triiodide

Cat. No.: B1238965

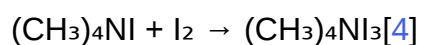
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## Application Notes: Synthesis of Tetramethylammonium Triiodide

### Introduction

**Tetramethylammonium triiodide**, with the chemical formula  $(\text{CH}_3)_4\text{NI}_3$ , is a polyiodide salt that consists of a tetramethylammonium cation and a linear triiodide anion.[1] This compound is a valuable reagent in organic synthesis and materials science.[2] It is typically prepared through the reaction of equimolar amounts of tetramethylammonium iodide and elemental iodine.[3] The large, symmetric tetramethylammonium cation is effective at stabilizing the triiodide anion. This document provides a detailed protocol for the synthesis, purification, and characterization of **tetramethylammonium triiodide** suitable for research and development laboratories.

The synthesis is based on the following chemical reaction:



This reaction demonstrates the formation of a polyiodide salt where a molecule of iodine combines with an iodide salt.

## Data Presentation: Reactant & Product Information

The following table summarizes the quantitative data for a typical laboratory-scale synthesis. The molar quantities are based on the masses used in the referenced experimental protocol.

Compound	Chemical Formula	Molar Mass ( g/mol )	Mass (g)	Moles (mol)	Role
Tetramethylammonium Iodide	$(\text{CH}_3)_4\text{NI}$	201.05 <sup>[5]</sup>	0.50	0.00249	Reactant (Excess)
Iodine	$\text{I}_2$	253.81	0.60	0.00236	Reactant (Limiting)
Tetramethylammonium Triiodide	$(\text{CH}_3)_4\text{NI}_3$	454.86 <sup>[6]</sup>	1.07	0.00236	Product (Theoretical Yield)

Note: Based on the molar quantities, iodine is the limiting reagent in this specific example.<sup>[4]</sup>

## Experimental Protocol

This protocol details the synthesis of **tetramethylammonium triiodide** via crystallization.

Materials and Equipment:

- Tetramethylammonium iodide ( $(\text{CH}_3)_4\text{NI}$ )
- Iodine ( $\text{I}_2$ )
- Ethanol (95% or absolute)
- Hexane (for washing)
- 50 mL Beaker
- Glass stirring rod
- Hot plate

- Ice bath
- Vacuum filtration apparatus (Büchner funnel, filter flask, vacuum tubing)
- Filter paper

Procedure:

- Preparation of Reactants:
  - Weigh 0.50 g of tetramethylammonium iodide and add it to a 50 mL beaker. Use a stirring rod to break up any clumps.[4]
  - In the same beaker, add 0.60 g of iodine.[4]
- Dissolution:
  - Add 12 mL of ethanol to the beaker containing the reactants.[4]
  - Place the beaker on a hot plate in a fume hood.
  - Gently heat the mixture at a low temperature while stirring continuously. Heat and stir until all the solids have completely dissolved, which should take approximately 10 minutes. Avoid overheating to prevent premature crystallization.[4]
- Crystallization:
  - Once the solids are fully dissolved, remove the beaker from the hot plate and allow it to cool undisturbed to room temperature. Crystals will begin to form as the solution cools.[4]
  - After the beaker has reached room temperature, place it in an ice bath for approximately 10 minutes to maximize crystal formation.[7]
- Product Isolation and Purification:
  - Set up a vacuum filtration apparatus.

- Collect the formed crystals by pouring the cold mixture into the Büchner funnel under vacuum.
- Wash the collected crystals with small portions of cold hexane until the filtrate runs colorless. This step removes any residual soluble impurities.[4]
- Drying:
  - Allow the crystals to air-dry on the filter paper or in a desiccator overnight to remove all solvent.[3]
  - Once completely dry, weigh the final product and determine the percent yield.

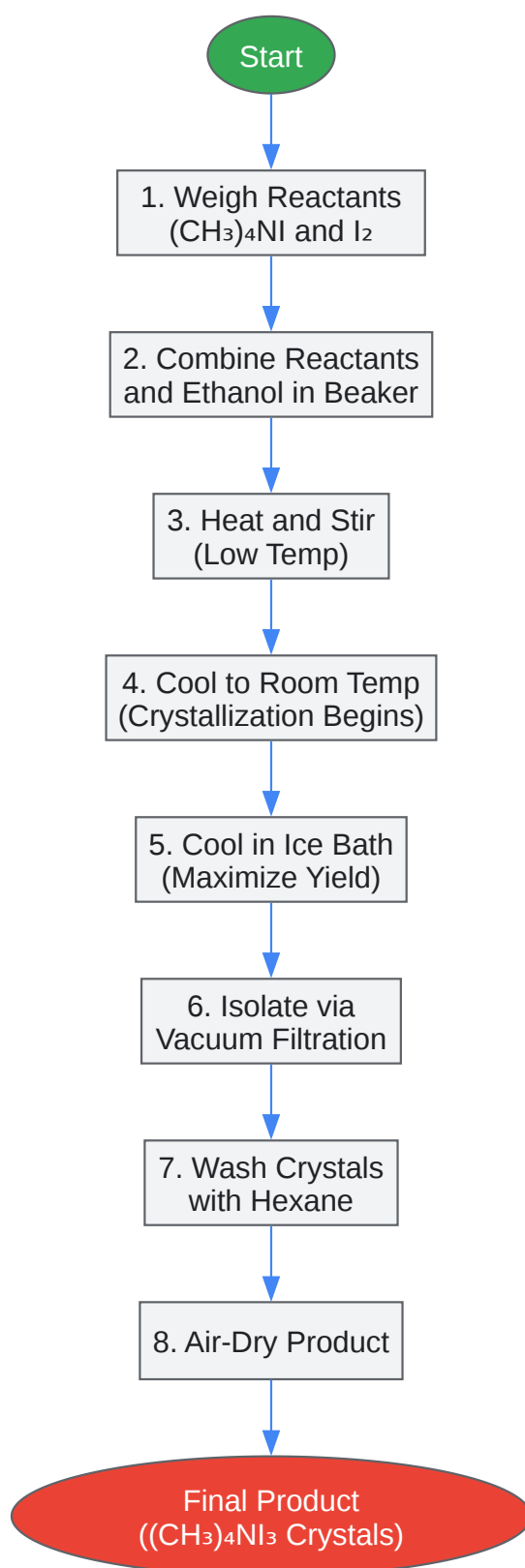
## Safety Precautions

All procedures should be performed in a well-ventilated fume hood while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.

- Iodine ( $I_2$ ): Toxic and corrosive. Avoid inhalation of vapors and contact with skin and eyes.[3]
- Ethanol ( $C_2H_5OH$ ): Flammable liquid. Keep away from open flames and other ignition sources.[3]
- Tetramethylammonium Iodide ( $(CH_3)_4NI$ ): Handle with care. While not as hazardous as iodine, it can cause irritation.[3][8]
- Hexane ( $C_6H_{14}$ ): Flammable liquid and can cause irritation.

## Experimental Workflow Visualization

The following diagram illustrates the key steps in the synthesis protocol.



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